

Rimsulfuron-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Rimsulfuron-d6

Cat. No.: B12420502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Rimsulfuron-d6**, a deuterated analog of the sulfonylurea herbicide, Rimsulfuron. This document details its chemical properties, mechanism of action, and applications in analytical and research settings.

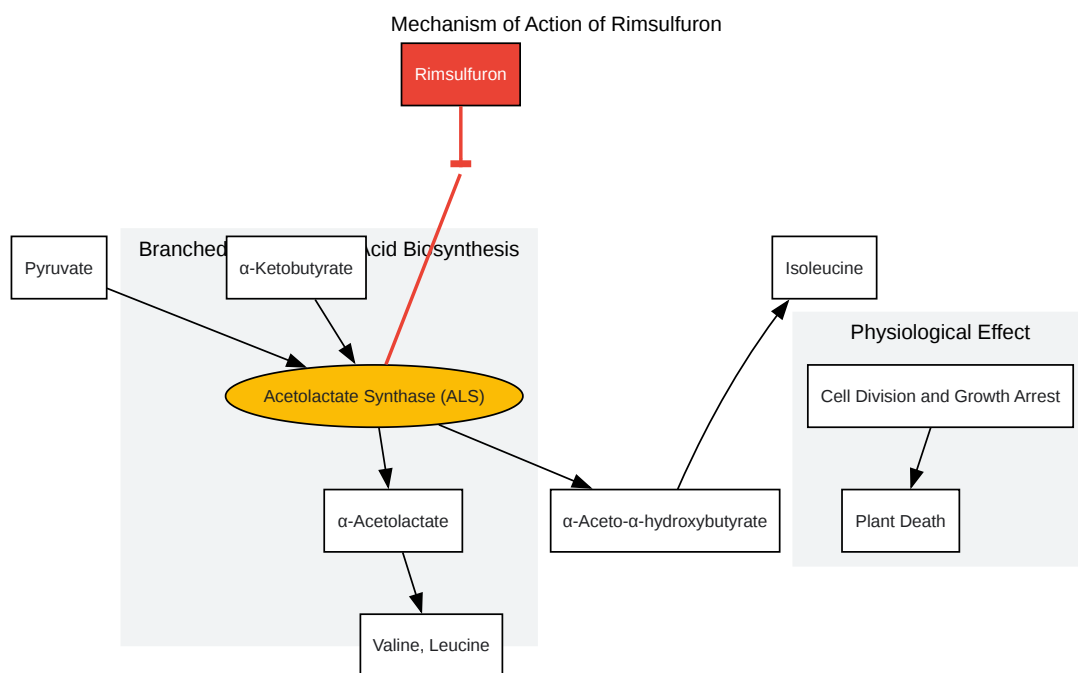
Core Chemical and Physical Data

Rimsulfuron-d6 is primarily utilized as an internal standard in analytical methodologies for the quantification of Rimsulfuron. The deuteration provides a distinct mass signature for mass spectrometry-based detection, without significantly altering its chemical behavior.

| Property | Value |
|--------------------------|---|
| Chemical Name | N-((4,6-bis(methoxy-d3)pyrimidin-2-yl)carbamoyl)-3-(ethylsulfonyl)pyridine-2-sulfonamide |
| Molecular Formula | C ₁₄ H ₁₁ D ₆ N ₅ O ₇ S ₂ |
| Molecular Weight | 437.48 g/mol |
| CAS Number (Rimsulfuron) | 122931-48-0 |

Mechanism of Action: Inhibition of Acetolactate Synthase

Rimsulfuron, the parent compound of **Rimsulfuron-d6**, exerts its herbicidal activity by targeting and inhibiting the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is pivotal in the biosynthesis of branched-chain amino acids—valine, leucine, and isoleucine—which are essential for protein synthesis and overall plant growth. The inhibition of ALS leads to a deficiency in these vital amino acids, subsequently halting cell division and resulting in the death of susceptible plants.



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Figure 1. Rimsulfuron's inhibition of the acetolactate synthase (ALS) pathway.

Quantitative Data

In Vitro Inhibition of Acetolactate Synthase (ALS)

The inhibitory activity of Rimsulfuron against ALS has been quantified, with I_{50} values varying among different plant species. Generally, Rimsulfuron is a potent inhibitor of ALS.

| Plant Species | I_{50} Value (μM) |
|---|----------------------------------|
| Common Ragweed | Varies |
| Proso Millet | Varies |
| Redroot Pigweed | Varies |
| Smooth Crabgrass | Varies |
| Wild Oats | Varies |
| Note: While studies indicate that I_{50} values differ slightly among weed species, specific values were not detailed in the reviewed literature. | |

Metabolic Half-Life of Rimsulfuron

The selectivity of Rimsulfuron as a herbicide is largely attributed to the differential rates of its metabolism in tolerant versus susceptible plant species.

| Species | Tolerance | Metabolic Half-life (hours) |
|---|-----------|-----------------------------|
| Maize (<i>Zea mays</i>) | Tolerant | < 1 ^[1] |
| Johnsongrass (<i>Sorghum halepense</i>) | Sensitive | 38 ^[1] |
| Redroot Pigweed (<i>Amaranthus retroflexus</i>) | Sensitive | > 48 ^[1] |
| Large Crabgrass (<i>Digitaria sanguinalis</i>) | Sensitive | 27 ^[1] |

Experimental Protocols

Quantification of Rimsulfuron in Environmental Samples using LC-MS/MS with Rimsulfuron-d6 as an Internal Standard

This protocol outlines a general procedure for the analysis of Rimsulfuron in soil and water samples. **Rimsulfuron-d6** is employed as an internal standard to ensure accuracy and precision by correcting for matrix effects and variations in instrument response.

1. Sample Preparation

- Water Samples:
 - To a 10 mL water sample, add a known concentration of **Rimsulfuron-d6** internal standard.
 - Acidify the sample with formic acid.
 - Perform solid-phase extraction (SPE) using a suitable cartridge (e.g., C18).
 - Elute the analyte and internal standard with an appropriate solvent such as acetonitrile.
 - Evaporate the eluate to dryness and reconstitute in the mobile phase for LC-MS/MS analysis.

- Soil Samples:
 - To a 10 g soil sample, add a known concentration of **Rimsulfuron-d6** internal standard.
 - Extract the sample with an appropriate solvent system (e.g., acetonitrile/water with formic acid) using sonication or shaking.
 - Centrifuge the sample and collect the supernatant.
 - Clean up the extract using dispersive solid-phase extraction (d-SPE) with a suitable sorbent (e.g., PSA, C18).
 - Evaporate the cleaned extract and reconstitute in the mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 2.6 μ m).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient to achieve separation of Rimsulfuron from matrix interferences.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:

- Rimsulfuron: Monitor at least two specific precursor-to-product ion transitions.
- **Rimsulfuron-d6**: Monitor the corresponding precursor-to-product ion transitions for the deuterated internal standard.
- Instrument Parameters: Optimize ion source parameters (e.g., capillary voltage, source temperature, gas flows) for maximum sensitivity.

3. Quantification

- Construct a calibration curve using standards of Rimsulfuron prepared in a blank matrix extract, with each standard containing the same concentration of **Rimsulfuron-d6** internal standard.
- Calculate the ratio of the peak area of Rimsulfuron to the peak area of **Rimsulfuron-d6** for each standard and sample.
- Determine the concentration of Rimsulfuron in the samples by interpolating their peak area ratios from the calibration curve.

Analytical Workflow for Rimsulfuron Quantification

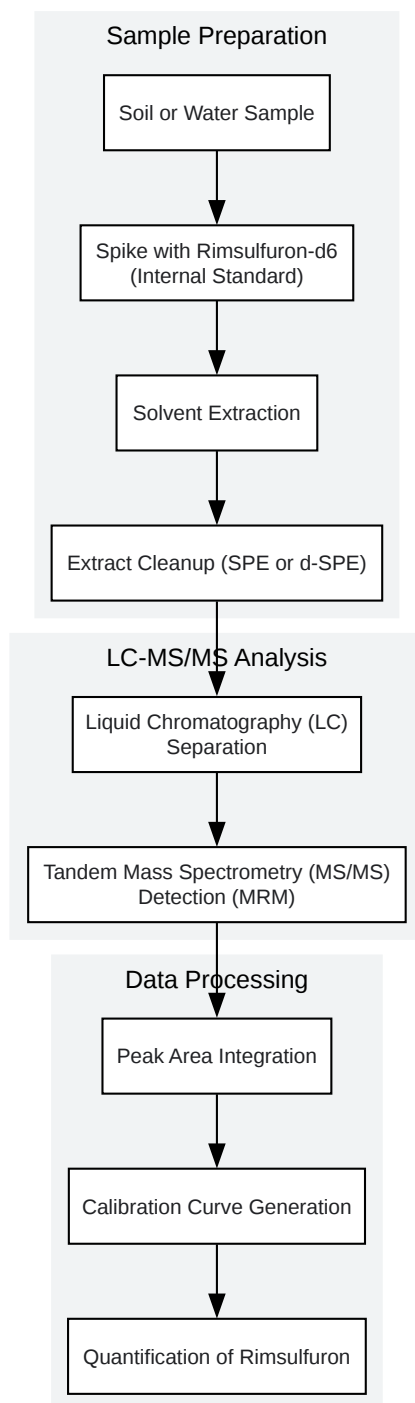
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Figure 2. General experimental workflow for the quantification of Rimsulfuron.

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References

- 1. researchgate.net [researchgate.net]
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